

Literature review of ITIC-4F efficiency and stability

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Compound of Interest

Compound Name: ITIC-4F

Cat. No.: B15550478

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An in-depth analysis of the non-fullerene acceptor **ITIC-4F** reveals its standing in the field of organic solar cells, particularly concerning its efficiency and stability. A derivative of the well-known ITIC, **ITIC-4F** incorporates fluorine atoms, a modification that significantly influences its electronic properties and resilience to degradation.

Efficiency of ITIC-4F in Organic Solar Cells

ITIC-4F has demonstrated high power conversion efficiencies (PCEs) in organic solar cells. The introduction of fluorine atoms enhances the intramolecular charge transfer, leading to a red-shifted absorption spectrum and a better absorption coefficient compared to its non-fluorinated counterpart, ITIC.^[1] This broader absorption allows devices using **ITIC-4F** to harness a larger portion of the solar spectrum, potentially leading to higher PCEs.^[1]

Furthermore, the fluorination lowers the HOMO and LUMO energy levels of the molecule.^[2] This adjustment often results in a better energy level alignment with a variety of polymer donors, which can improve the open-circuit voltage (Voc) and overall device stability.^[1] For instance, in an inverted device structure with the polymer donor PBDB-T-SF, **ITIC-4F** has achieved a PCE of over 13%.^[1]

Performance Comparison with Alternative Acceptors

To contextualize the performance of **ITIC-4F**, a comparison with other non-fullerene acceptors is crucial. The following table summarizes the photovoltaic performance of **ITIC-4F** in comparison to its parent molecule, ITIC, and another high-performing non-fullerene acceptor, Y6, when paired with the popular polymer donor PM6.

Acceptor	Donor Polymer	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)
ITIC-4F	PBDB-T-SF	-	-	-	> 13[1]
ITIC	PBDB-T	-	-	-	~ 11[3]
ITIC-4F	PBDB-T-2F	-	-	-	~ 13[3]

Note: Direct side-by-side comparisons under identical conditions are limited in the provided search results. The data is compiled from different studies and should be interpreted as indicative of the materials' potential.

Stability of ITIC-4F

The stability of organic solar cells is a critical factor for their commercial viability. Research indicates that the fluorination of ITIC to form **ITIC-4F** imparts a greater degree of stability.

Photostability and Degradation Mechanisms

Studies involving accelerated stress tests have shown that **ITIC-4F** has a lower oxidation capability and a higher bond strength retention compared to ITIC.[4][5] The degradation process in these molecules, often triggered by oxygen and light, targets the thienothiophene C=C bond on the central backbone and the C=C linkage between the donor and acceptor moieties.[4][6] Raman spectroscopy has confirmed that **ITIC-4F** takes almost double the time to reach the same level of degradation as ITIC under similar light exposure.[5]

However, the photodegradation of ITIC-family non-fullerene acceptors is complex and can proceed through different pathways depending on the conditions:

- Photo-oxidation: In the presence of oxygen and light, oxidation is a primary degradation route.[\[4\]](#)[\[5\]](#)
- Photoisomerization and Electrocyclic Reaction: Under inert atmospheres, **ITIC-4F** can undergo photoisomerization followed by an electrocyclic reaction.[\[7\]](#)[\[8\]](#)
- Photocatalytic Degradation: The presence of materials like zinc oxide (ZnO), often used as an electron transport layer, can induce photocatalytic degradation of **ITIC-4F** under UV illumination, leading to the disruption of its vinyl linkage.[\[7\]](#)

Interestingly, while **ITIC-4F** shows greater intrinsic stability, the stability of the blend film and the final device also depends on the molecular packing and crystallinity.[\[8\]](#) In some blends, **ITIC-4F** can benefit from a stabilizing mechanism due to favorable molecular packing.[\[8\]](#) The spectral composition of light also plays a crucial role, with blue light being more detrimental to the stability of **ITIC-4F**-based devices than red light.[\[9\]](#)

Experimental Protocols

Standardized testing protocols are essential for the accurate and reproducible assessment of organic solar cell performance and stability.

Efficiency Measurement

The power conversion efficiency of organic solar cells is determined from their current-voltage (J-V) characteristics under simulated sunlight. A step-by-step protocol for these measurements is crucial for accuracy.[\[10\]](#)

- Light Source: A class AAA solar simulator is used to provide an illumination of 100 mW/cm², closely matching the AM1.5G solar spectrum.[\[10\]](#)
- Calibration: The light source is calibrated using a reference silicon solar cell to account for any spectral mismatch.[\[10\]](#)
- J-V Measurement: The current-voltage characteristics of the device are measured to determine the short-circuit current (J_{sc}), open-circuit voltage (V_{oc}), fill factor (FF), and power conversion efficiency (PCE).[\[11\]](#)

Stability Testing

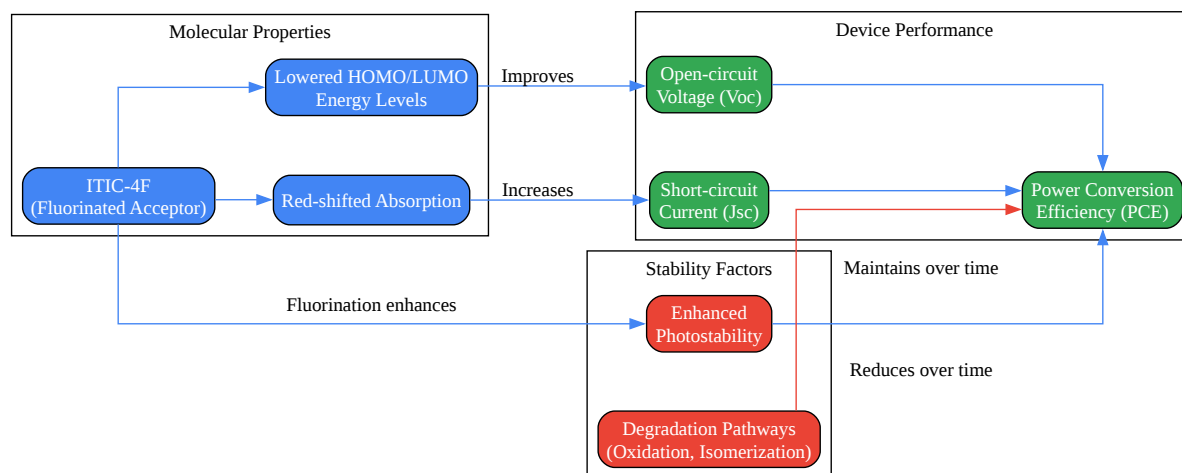
The International Summit on Organic Photovoltaic Stability (ISOS) has established a set of consensus protocols for stability testing.[\[11\]](#)[\[12\]](#) These protocols are categorized based on the stress factors applied:

- ISOS-D (Dark Storage): Assesses the intrinsic stability of the device in the absence of light, typically at elevated temperatures.[\[13\]](#)
- ISOS-L (Light Soaking): Evaluates the device's stability under continuous illumination to simulate operational conditions.[\[13\]](#)
- ISOS-T (Thermal Cycling): Tests the device's resilience to temperature fluctuations that would be experienced in real-world outdoor conditions.[\[14\]](#)
- ISOS-O (Outdoor Testing): Involves testing the device under actual outdoor weather conditions to assess its real-world lifetime.[\[14\]](#)

These protocols provide a framework for comparing the stability of different devices and materials across various research laboratories.[\[11\]](#)

Visualizations

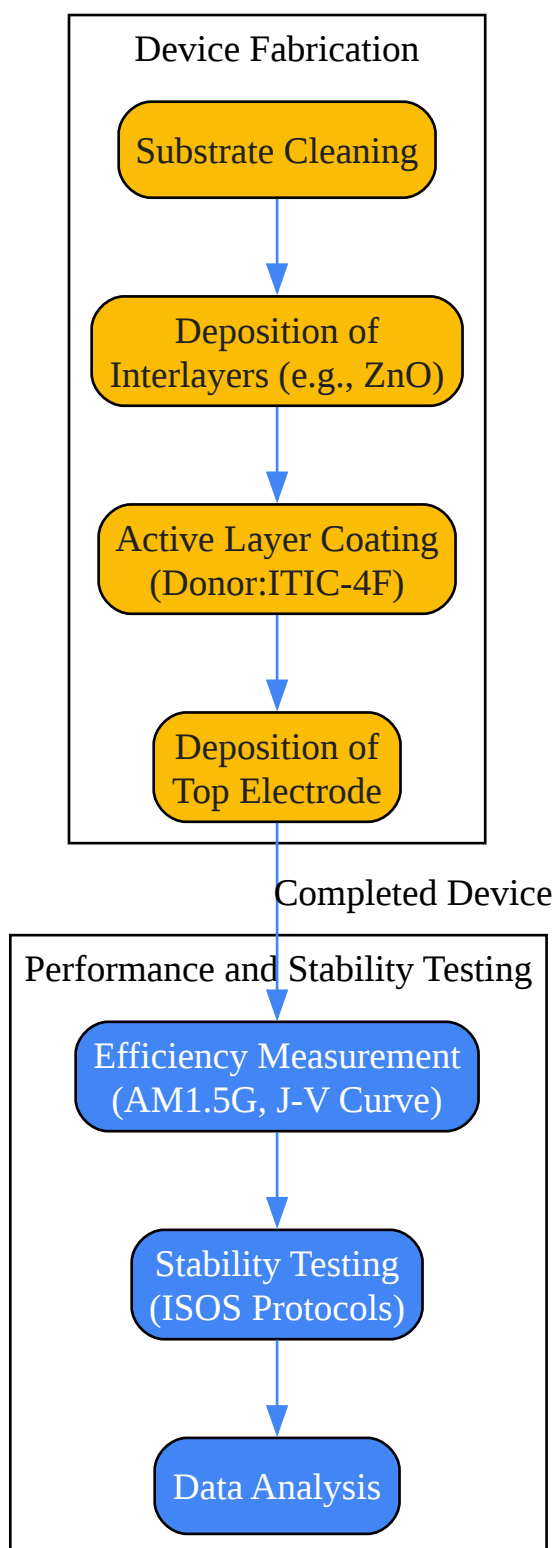
Factors Influencing ITIC-4F Performance and Stability



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Caption: Factors influencing **ITIC-4F** efficiency and stability.

Experimental Workflow for Device Fabrication and Testing



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